

Safeguarding Your Research: A Comprehensive Guide to Handling Sulfabrom

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Compound of Interest

Compound Name: Sulfabrom

Cat. No.: B1682643

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For Immediate Implementation: This document provides essential safety and logistical information for the handling and disposal of **Sulfabrom (Sulfabromomethazine)**. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Sulfabrom is a long-acting sulfonamide antibacterial agent. While a valuable tool in research, particularly in veterinary medicine studies, it necessitates careful handling due to its potential hazards. This guide will serve as your preferred resource for detailed operational and emergency protocols.

Essential Safety Information at a Glance

A thorough understanding of the properties of **Sulfabrom** is the first step toward safe handling. The following table summarizes key quantitative data for this compound.

| Property | Value |
|---------------------|---|
| CAS Number | 116-45-0 |
| Molecular Formula | C ₁₂ H ₁₃ BrN ₄ O ₂ S |
| Molecular Weight | 357.23 g/mol |
| Appearance | Beige to cream-colored solid powder |
| Melting Point | 197 - 200 °C (386.6 - 392 °F) |
| Solubility | Soluble in alkaline solutions |
| Storage Temperature | Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month. [1] |

Personal Protective Equipment (PPE): Your First Line of Defense

The consistent and correct use of Personal Protective Equipment is non-negotiable when handling **Sulfabrom**. The following PPE is mandatory to prevent skin and eye contact.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[\[2\]](#) While the specific glove material is not detailed in the available safety data sheets, chemically resistant gloves such as nitrile rubber are a standard and prudent choice for handling powdered chemicals.
 - Lab Coat/Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin exposure.[\[2\]](#)

- Respiratory Protection: Under normal conditions of use, respiratory protection is not required.[2] However, if handling large quantities or if dust generation is likely, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Guidance for Safe Handling

Follow these detailed procedures for the routine handling of **Sulfabrom** to minimize the risk of exposure and contamination.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, protected from light.[2]
- Follow the specific storage temperature guidelines based on whether it is in powder or solvent form.[1]

2. Preparation of Solutions:

- Work in a designated area, such as a chemical fume hood, to minimize inhalation risk, especially when handling the powder.
- Before handling, ensure all necessary PPE is correctly worn.
- Use a spatula to carefully weigh the required amount of **Sulfabrom** powder. Avoid creating dust.
- Slowly add the powder to the solvent, stirring gently to dissolve.

3. Waste Disposal:

- All waste materials containing **Sulfabrom**, including empty containers, contaminated PPE, and solutions, must be disposed of as chemical waste.
- Dispose of contents and container to an approved waste disposal plant.[3]
- Do not mix **Sulfabrom** waste with other waste streams.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Response Plan: Immediate Actions for Unforeseen Events

In the event of an emergency, rapid and correct response is crucial.

1. Spill Procedures:

- Small Spills (Powder):
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection if dust is present.
 - Gently cover the spill with an absorbent material, such as vermiculite or sand, to prevent dust from becoming airborne.
 - Carefully sweep the material into a designated chemical waste container.
 - Clean the spill area with a suitable decontamination solution (e.g., a mild detergent and water), and wipe dry.
- Large Spills:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's emergency response team or local hazardous materials responders.
 - Prevent entry to the affected area.

2. Exposure Response:

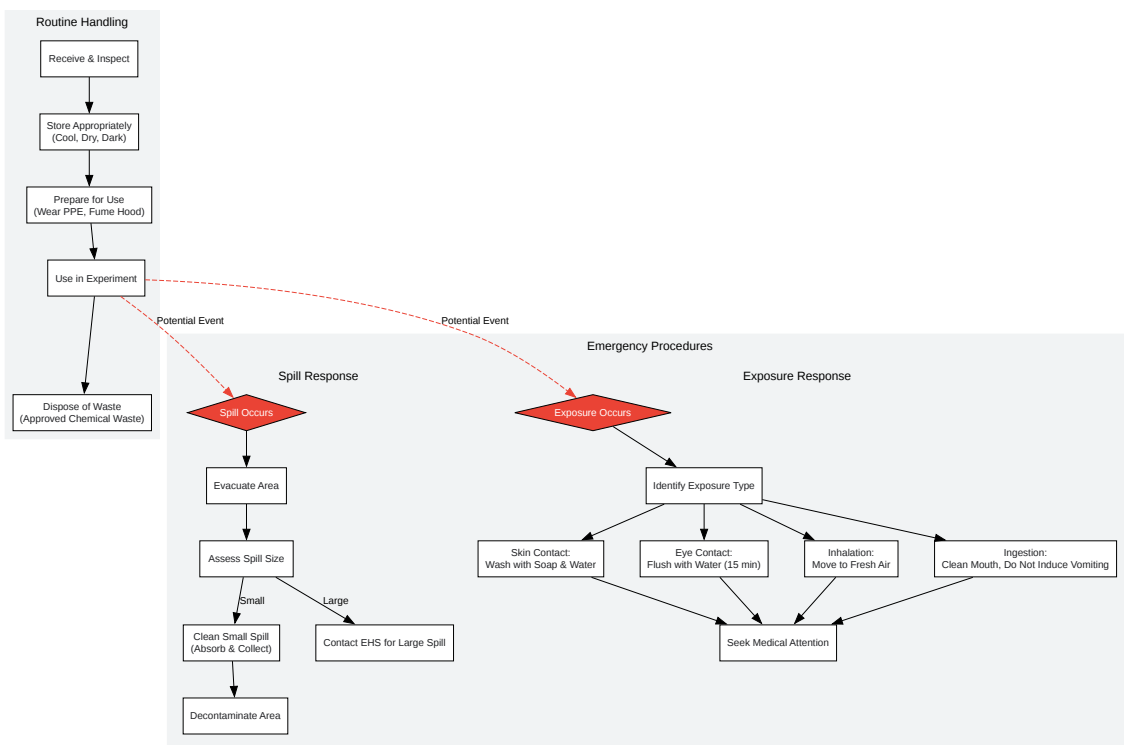
- Skin Contact:
 - Immediately wash the affected area with soap and plenty of water while removing any contaminated clothing.[4]
 - Seek medical attention if irritation persists.
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[4]
 - Seek immediate medical attention.
- Inhalation:
 - Move the individual to fresh air.[4]
 - If breathing is difficult, provide oxygen.

- Seek medical attention.[4]
- Ingestion:
 - Clean the mouth with water.[4]
 - Do not induce vomiting.
 - Seek immediate medical attention.[4]

Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical flow of procedures for safely handling **Sulfabrom** and responding to emergencies.

Sulfabrom: Safe Handling and Emergency Workflow



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